

Application Note: Quantitative Analysis of Methyl 2-(4-(bromomethyl)-2-chlorophenoxy)acetate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Methyl 2-(4-(bromomethyl)-2-chlorophenoxy)acetate
CAS No.:	864685-36-9
Cat. No.:	B12540146

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Introduction

Methyl 2-(4-(bromomethyl)-2-chlorophenoxy)acetate is a key intermediate in the synthesis of various organic molecules, potentially including active pharmaceutical ingredients (APIs). Its purity and concentration are critical parameters that can influence the yield and impurity profile of the final product. Therefore, robust and reliable analytical methods for its quantification are essential for quality control in research, development, and manufacturing settings.

This application note provides detailed protocols for the quantitative analysis of **Methyl 2-(4-(bromomethyl)-2-chlorophenoxy)acetate** using High-Performance Liquid Chromatography (HPLC) with UV detection, a widely applicable and robust technique for non-volatile and thermally labile compounds.^[1] Additionally, a Gas Chromatography-Mass Spectrometry (GC-MS) method is presented as an alternative or complementary technique, particularly useful for its high sensitivity and specificity. The methodologies described herein are designed to be

validated in accordance with the International Council for Harmonisation (ICH) guidelines to ensure data integrity and scientific soundness.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

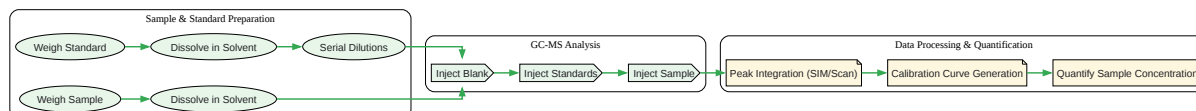
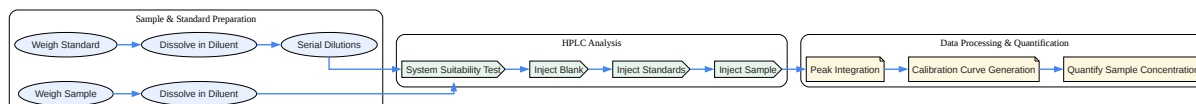
Physicochemical Properties of Methyl 2-(4-(bromomethyl)-2-chlorophenoxy)acetate

- Chemical Name: **Methyl 2-(4-(bromomethyl)-2-chlorophenoxy)acetate**[\[7\]](#)
- CAS Number: 864685-36-9[\[7\]](#)
- Molecular Formula: C₁₀H₁₀BrClO₃[\[7\]](#)[\[8\]](#)
- Molecular Weight: 293.54 g/mol [\[7\]](#)[\[8\]](#)
- Structure:
 - SMILES: COC(=O)COc1ccc(cc1CCl)Br[\[8\]](#)

Primary Analytical Method: High-Performance Liquid Chromatography (HPLC)

HPLC is the preferred method for the quantification of **Methyl 2-(4-(bromomethyl)-2-chlorophenoxy)acetate** due to its suitability for non-volatile and thermally sensitive compounds. A reversed-phase HPLC method with UV detection provides excellent resolution, sensitivity, and reproducibility.

Experimental Workflow for HPLC Analysis



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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. [ICH Guidelines for Analytical Method Validation Explained | AMSbiopharma](#) [amsbiopharma.com]
- 3. intuitionlabs.ai [intuitionlabs.ai]
- 4. database.ich.org [database.ich.org]
- 5. database.ich.org [database.ich.org]

- [6. ijrrjournal.com \[ijrrjournal.com\]](https://www.ijrrjournal.com)
- [7. 864685-36-9 CAS MSDS \(METHYL 2-\(4-\(BROMOMETHYL\)-2-CHLOROPHENOXY\)ACETATE\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- [8. GSRS \[gsrs.ncats.nih.gov\]](https://gsrs.ncats.nih.gov)
- To cite this document: BenchChem. [Application Note: Quantitative Analysis of Methyl 2-(4-(bromomethyl)-2-chlorophenoxy)acetate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12540146/docs#application-note-quantitative-analysis-of-methyl-2-4-bromomethyl-2-chlorophenoxy-acetate\]](https://www.benchchem.com/product/b12540146/docs#application-note-quantitative-analysis-of-methyl-2-4-bromomethyl-2-chlorophenoxy-acetate)

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